

tetrabutylphosphonium hydroxide thermal stability and decomposition

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Tetrabutylphosphonium hydroxide

CAS No.: 14518-69-5

Cat. No.: S1509027

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Thermal Stability & Decomposition Data

The thermal stability of TBPH is highly dependent on its concentration and form. Key quantitative data are summarized below.

Property	Condition / Value	Context / Note
Decomposition Onset	At elevated temperatures in high-concentration aqueous solutions	Irreversible decomposition occurs under conditions required for cellulose dissolution [1]
Stable Operating Range	Up to 60°C for wood dissolution	"Almost complete dissolution of woody biomass" achieved at this temperature [1]
Optimum Solvent Concentration	86.8 to 93.9 mol% water (30 to 50 wt% water)	Maximum cellulose solubility (at least 20 wt%) occurs at room temperature within this range [2]

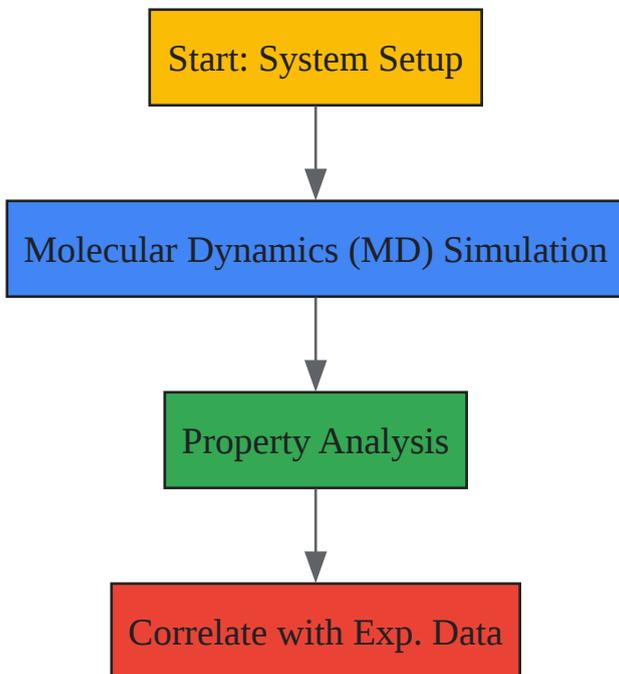
Experimental Insights & Methodology

While a full protocol isn't available, the search results describe key experimental approaches and conditions for studying TBPH.

1. Decomposition During Biomass Processing

- **Evidence:** Research into using TBPH for dissolving cellulose and wheat straw notes that solutions **irreversibly decompose** at elevated temperatures and at the high concentrations needed for cellulose dissolution [1].
- **Implication:** This is a critical stability limit for processes like biomass pretreatment.

2. Molecular Dynamics Simulation Approach One study investigated the properties of TBPH-water mixtures using **all-atom molecular dynamics (MD) simulations** [2]. The workflow can be summarized as follows, illustrating how computational methods are used to understand its behavior:



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This computational workflow involves [2]:

- **Software:** Simulations performed with **LAMMPS**.
- **Force Fields:** Using validated force fields for the TBP⁺ cation and hydroxide anion, with the **TIP4P/2005** model for water.
- **Properties Calculated:**
 - **Structural:** Radial distribution functions (RDFs), hydrogen bonding analysis.
 - **Thermodynamic:** Enthalpy of mixing, heat capacity.

- **Transport:** Diffusion coefficients of ions and water molecules.

3. Practical Handling and Safety TBPH is classified as **corrosive** [3] [4]. The safety data indicates:

- **Hazard Code:** C (Corrosive) [4].
- **Hazard Statement:** H314 (Causes severe skin burns and eye damage) [3].
- **Precautionary Measures:** Use personal protective equipment such as gloves and eye protection, and handle it within a fume hood [3].

How to Proceed with Your Research

Given the limited specific decomposition data, I suggest the following paths to acquire the in-depth information you need:

- **Search Specialized Databases:** Use platforms like **SciFinder** or **Reaxys** to search for detailed decomposition studies, kinetic parameters, and potential degradation products of TBPH.
- **Consult Patent Literature:** Patents in the fields of ionic liquids and biomass processing can sometimes contain detailed, proprietary experimental data on stability and decomposition thresholds not found in journals.
- **Perform Experimental Analysis:** Techniques like **Thermogravimetric Analysis (TGA)** and **Differential Scanning Calorimetry (DSC)** are standard for directly measuring thermal stability and decomposition profiles.

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To cite this document: Smolecule. [tetrabutylphosphonium hydroxide thermal stability and decomposition]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1509027#tetrabutylphosphonium-hydroxide-thermal-stability-and-decomposition]

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